

Application Note and Protocol: Preparation of THS-044 Stock Solution in DMSO

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Compound of Interest

Compound Name: THS-044
Cat. No.: B15573103

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Audience: Researchers, scientists, and drug development professionals.

Introduction

THS-044 is a small molecule modulator that selectively targets the hypoxia-inducible factor 2-alpha (HIF-2 α).^[1] It functions by binding to the PAS-B domain of HIF-2 α , which stabilizes its folded state and disrupts the critical heterodimerization with its partner protein, the Aryl Hydrocarbon Receptor Nuclear Translocator (ARNT).^[2] This disruption inhibits the transcriptional activity of the HIF-2 complex, making **THS-044** a valuable tool for studying hypoxia-related diseases, including certain types of cancer.^[1]

This document provides a detailed protocol for the preparation, storage, and handling of **THS-044** stock solutions using dimethyl sulfoxide (DMSO) as the solvent.

Quantitative Data Summary

The following tables summarize the key physical and chemical properties of **THS-044** and provide a quick reference for preparing stock solutions.

Table 1: Physicochemical Properties of **THS-044**

Property	Value	Reference
Molecular Weight	291.23 g/mol	[3]
Formula	C ₁₁ H ₁₂ F ₃ N ₃ O ₃	[3]
CAS Number	62054-67-5	
Appearance	Yellow to orange solid	[4]
Solubility in DMSO	≥ 125 mg/mL (429.21 mM)	[4]

Table 2: Recommended Storage Conditions

Form	Storage Temperature	Shelf Life	Reference
Solid Powder	-20°C	3 years	[4]
4°C	2 years	[4]	
DMSO Stock Solution	-80°C	2 years	[4]
-20°C	1 year	[4]	

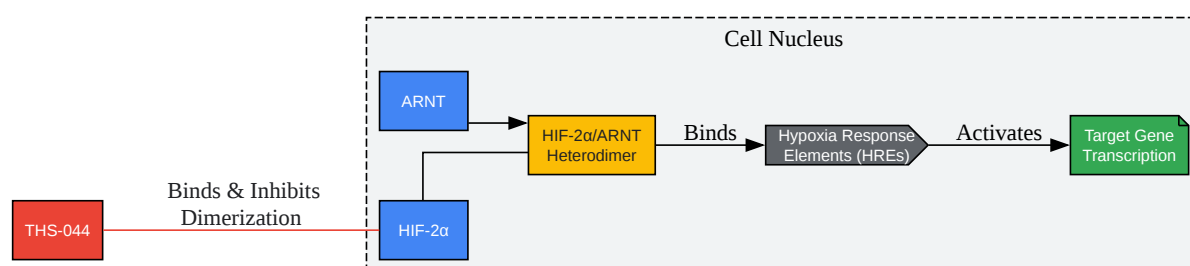
Table 3: Example Calculations for Preparing **THS-044** Stock Solutions

Desired Stock Concentration	Mass of THS-044 (for 1 mL DMSO)	Mass of THS-044 (for 5 mL DMSO)	Mass of THS-044 (for 10 mL DMSO)
10 mM	2.91 mg	14.56 mg	29.12 mg
25 mM	7.28 mg	36.40 mg	72.81 mg
50 mM	14.56 mg	72.81 mg	145.62 mg
100 mM	29.12 mg	145.62 mg	291.23 mg

Note: The formula used for calculation is: Mass (mg) = Desired Concentration (mM) x Volume (mL) x Molecular Weight (g/mol) / 1000

Mechanism of Action of THS-044

Under hypoxic conditions, HIF-2 α is stabilized and translocates to the nucleus where it dimerizes with ARNT. This complex then binds to Hypoxia Response Elements (HREs) on DNA, driving the transcription of genes involved in processes like angiogenesis and cell proliferation. **THS-044** binds to the HIF-2 α PAS-B domain, preventing its dimerization with ARNT and thereby inhibiting downstream gene transcription.



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Caption: **THS-044** inhibits the HIF-2 α pathway by preventing heterodimerization with ARNT.

Experimental Protocol: Preparing THS-044 Stock Solution

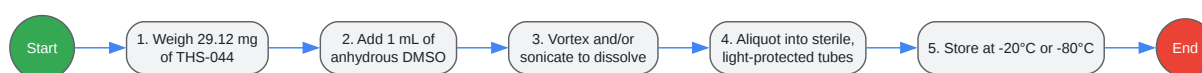
This protocol details the steps to prepare a 100 mM stock solution of **THS-044** in DMSO.

Materials and Equipment

- **THS-044** solid powder (CAS: 62054-67-5)
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO), sterile
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials

- Pipettes and sterile pipette tips
- Vortex mixer
- Ultrasonic bath (recommended)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Workflow for Stock Solution Preparation



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Caption: Workflow for the preparation of a **THS-044** stock solution in DMSO.

Step-by-Step Procedure

- Preparation: Before starting, allow the vial of **THS-044** powder to equilibrate to room temperature for at least 20-30 minutes to prevent condensation. Ensure all work is performed in a clean, designated area, wearing appropriate PPE.
- Weighing: Carefully weigh 29.12 mg of **THS-044** powder using a calibrated analytical balance and transfer it into a sterile microcentrifuge tube or amber vial.
- Solvent Addition: Add 1.0 mL of anhydrous, sterile DMSO to the tube containing the **THS-044** powder. This will yield a final concentration of 100 mM.
 - Note: DMSO is hygroscopic and can absorb moisture from the air, which may affect compound solubility.[4] Use a fresh, unopened bottle or an anhydrous grade of DMSO for best results.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes. If the solid does not fully dissolve, place the tube in an ultrasonic water bath for 5-10 minutes until the solution is clear.[4] A gentle warming to 37°C can also aid dissolution.

- Aliquoting: Once fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile, light-protected (amber) microcentrifuge tubes. This practice is crucial to avoid repeated freeze-thaw cycles, which can degrade the compound.[4][5]
- Storage: Label the aliquots clearly with the compound name, concentration, and date of preparation. Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).[4]

Application Example: Dilution for Cell-Based Assays

To use the 100 mM stock solution in a cell culture experiment, a series of dilutions in culture medium is required.

Objective: To treat cells with a final concentration of 10 μ M **THS-044**.

- Intermediate Dilution (Optional but Recommended): Prepare a 1 mM intermediate stock by diluting the 100 mM stock solution 1:100 in sterile culture medium or PBS. For example, add 2 μ L of the 100 mM stock to 198 μ L of medium.
- Final Dilution: Add the intermediate stock to your cell culture plate to achieve the final desired concentration. For a 1000x dilution to reach 10 μ M from a 10 mM intermediate stock is not correct. To achieve a 10 μ M final concentration from a 1mM intermediate stock, you would dilute 1:100. For example, add 10 μ L of the 1 mM intermediate stock to 990 μ L of cell culture medium in a well.

Important Consideration: The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity.[5] Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

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